

An In-depth Technical Guide to the Safe Handling of Deuterated Oxalic Acid

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Compound of Interest

Compound Name: Oxalic Acid-d₂

Cat. No.: B051558

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for deuterated oxalic acid. Given that the chemical and toxicological properties of deuterated compounds are virtually identical to their non-deuterated counterparts, this document draws upon the extensive safety data available for oxalic acid. All quantitative data is summarized in structured tables for clarity, and key experimental methodologies and safety workflows are detailed.

Chemical Identification and Physical Properties

Deuterated oxalic acid, also known as ethanedioic-d₂ acid, is the isotopic analog of oxalic acid where the two acidic protons have been replaced with deuterium.

Property	Value	Reference
Molecular Formula	C ₂ D ₂ O ₄	-
Molecular Weight	92.04 g/mol	-
Appearance	White crystalline solid	[1]
Odor	Odorless	[1]
Melting Point	189.5 °C (decomposes)	[2]
Solubility	Soluble in water	[1]
pH	1.3 (9 g/L solution)	[1]

Hazard Identification and Classification

Deuterated oxalic acid is classified as a hazardous substance. The primary hazards are acute toxicity if swallowed or in contact with skin, and it causes serious eye damage.[2]

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin
Serious Eye Damage	Category 1	H318: Causes serious eye damage
Aquatic Hazard (Acute)	Category 3	H402: Harmful to aquatic life

Source: Sigma-Aldrich Safety Data Sheet[2][3]

Toxicological Data

The toxicity of deuterated oxalic acid is attributed to its acidic and chelating properties. It can bind with calcium in the blood to form insoluble calcium oxalate, leading to hypocalcemia and potential kidney damage from crystal deposition.[4][5]

Toxicity Endpoint	Value	Species	Reference
LD ₅₀ (Oral)	378.79 mg/kg (estimate)	-	[6]
LD ₅₀ (Dermal)	1,516 mg/kg (estimate)	-	[6]
LC ₅₀ (Inhalation)	5.3 mg/l, 4 h (estimate, dust/mist)	-	[6]
Lethal Dose (Oral, Human)	5-15 grams	Human	[4]
LC ₅₀ (Fish)	160 mg/l, 48 h	Leuciscus idus melanotus	[2]
EC ₅₀ (Daphnia)	162.2 mg/l, 48 h	Daphnia magna	[2]

Occupational Exposure Limits

Organization	Limit Type	Value
OSHA	PEL (8-hr TWA)	1 mg/m ³
NIOSH	REL (TWA)	1 mg/m ³
NIOSH	STEL	2 mg/m ³
ACGIH	TLV (TWA)	1 mg/m ³
ACGIH	STEL	2 mg/m ³
NIOSH	IDLH	500 mg/m ³

Source: NIOSH, ACGIH[7][8]

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with deuterated oxalic acid.

5.1. Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles.[3]
Skin Protection	Impervious gloves and protective clothing to prevent skin contact.[9][10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] Required when dusts are generated.[2]

5.2. Safe Handling Practices

- Work under a chemical fume hood.[3]
- Do not inhale the substance/mixture.[2]
- Avoid contact with skin, eyes, and clothing.[11]
- Wash hands thoroughly after handling.[12]
- Do not eat, drink, or smoke when using this product.[3]
- Minimize dust generation and accumulation.[11]

5.3. Storage Conditions

- Store in a tightly closed container.[3]
- Keep in a dry and cool place.[13]
- Store away from incompatible materials such as bases, strong oxidizing agents, chlorites, and hypochlorites.[9][11]

Emergency Procedures

A clear and practiced emergency response plan is essential when working with hazardous chemicals.

6.1. First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor. [3] [12]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a poison center or doctor if you feel unwell. [2] [3]
Ingestion	Rinse mouth. Call a poison center or doctor if you feel unwell. Do NOT induce vomiting. [3] [6]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. [6] [12]

6.2. Spill Response

- Minor Spill:
 - Alert people in the immediate area.
 - Wear appropriate PPE.
 - Cover the spill with a neutral absorbent material.
 - Carefully sweep or scoop up the material, avoiding dust generation.
 - Place in a sealed container for disposal.

- Clean the spill area with a mild detergent and water.[\[14\]](#)
- Major Spill:
 - Evacuate the area immediately.
 - Call emergency services.
 - Isolate the area and prevent entry.
 - If flammable, turn off ignition sources.[\[14\]](#)

Experimental Protocols

The toxicological data presented in this guide are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

7.1. Acute Oral Toxicity (OECD 423 - Acute Toxic Class Method)

This method is a stepwise procedure using a small number of animals per step to classify a substance's toxicity.[\[3\]](#)

- Principle: A single dose of the substance is administered orally to a group of animals (typically three females) at a defined dose level. The presence or absence of mortality determines the next step.[\[3\]](#)
- Animal Selection: Healthy, young adult rodents are used.[\[11\]](#)
- Dose Administration: The substance is administered by gavage. Animals are fasted before dosing.[\[15\]](#)
- Observation: Animals are observed for at least 14 days for signs of toxicity and mortality.[\[4\]](#)
- Endpoint: The method allows for the classification of the substance into a toxicity category based on the observed mortality at different dose levels.[\[3\]](#)

7.2. Acute Dermal Toxicity (OECD 402)

This test assesses the short-term hazards of a substance upon dermal application.^[7]

- Principle: The substance is applied to the shaved skin of a group of animals for a 24-hour period.^[4]
- Animal Selection: Healthy young adult rats are typically used.^[5]
- Procedure: The substance is applied to an area of not less than 10% of the body surface. The area is covered with a porous gauze dressing.^[4]
- Observation: Animals are observed for 14 days for signs of toxicity and mortality.^[4]
- Endpoint: The LD₅₀ value can be determined, or a limit test can be performed to determine if the substance has very low toxicity.^[7]

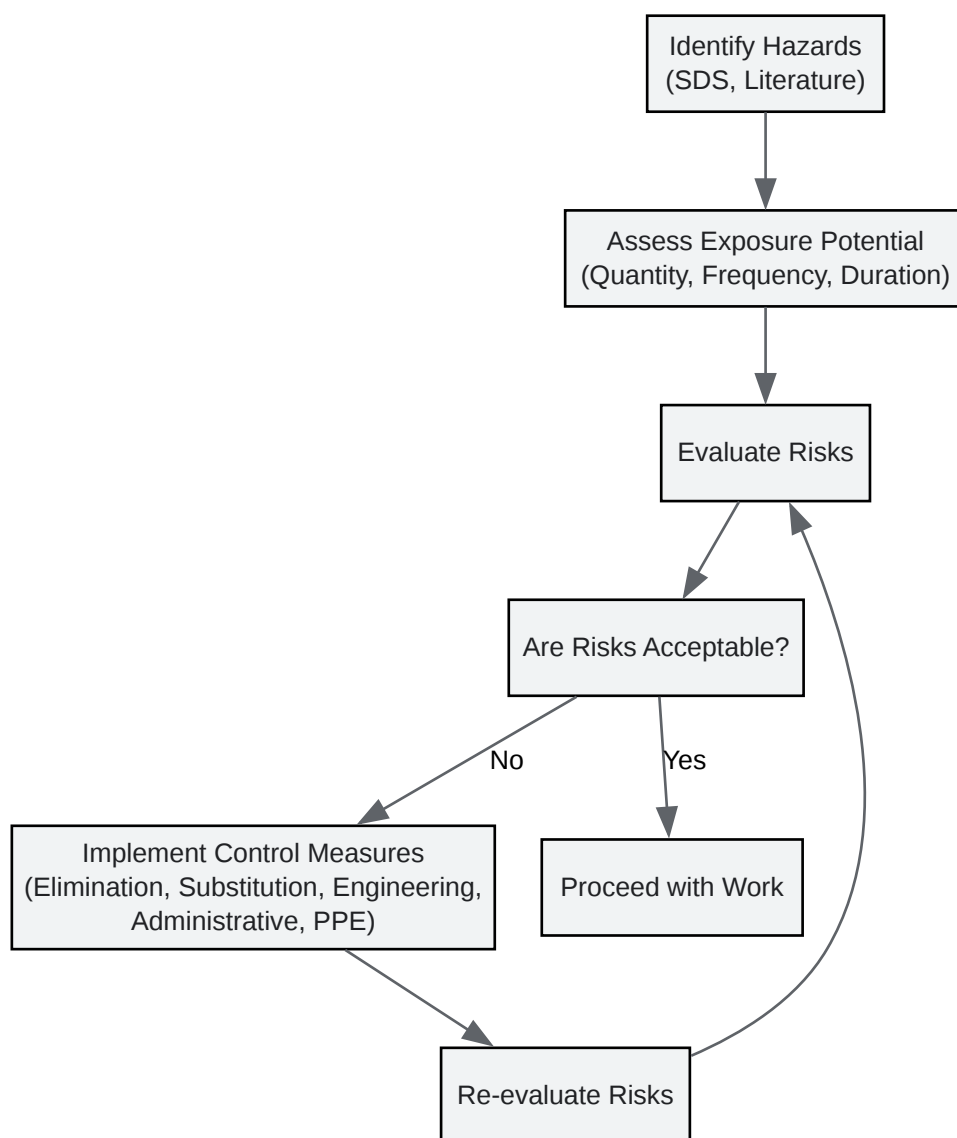
7.3. Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.^[12]

- Principle: A single dose of the substance is applied to one eye of an experimental animal, with the untreated eye serving as a control.^[12]
- Animal Selection: Albino rabbits are the preferred species.^[1]
- Procedure: The substance is placed in the conjunctival sac. Topical anesthetics and systemic analgesics are recommended to minimize pain.^{[2][13]}
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application, and the degree of irritation is scored for the cornea, iris, and conjunctiva.^[1]
- Endpoint: The test determines if the substance is an irritant or corrosive to the eyes based on the severity and reversibility of the observed lesions.^[2]

Visualized Workflows

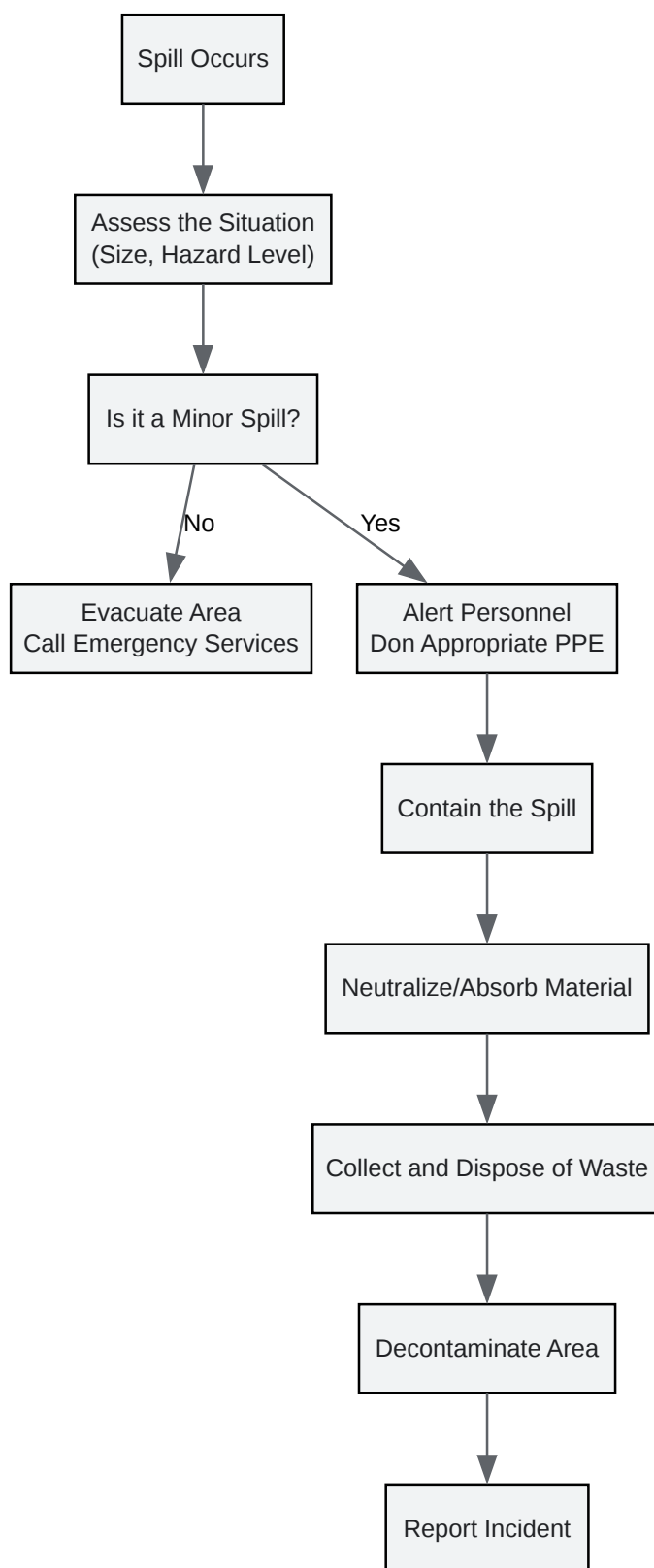
8.1. Chemical Risk Assessment Workflow



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Caption: A logical flow for assessing and mitigating risks associated with hazardous chemicals.

8.2. Emergency Spill Response Workflow



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Caption: A workflow for responding to a chemical spill in a laboratory setting.

Disposal Considerations

Dispose of deuterated oxalic acid and any contaminated materials in accordance with local, state, and federal regulations.[6] Do not allow the product to enter drains.[2]

Conclusion

While deuterated oxalic acid is a valuable compound in research and development, it poses significant health risks if not handled properly. Adherence to the safety precautions, handling procedures, and emergency protocols outlined in this guide is essential for ensuring the safety of all personnel. A thorough understanding of the hazards and a commitment to a strong safety culture are paramount.

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